

Application Notes and Protocols for CellTracker™ Orange CMRA Dye in Flow Cytometry

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Compound of Interest

Compound Name: CellTracker Orange CMRA Dye

Cat. No.: B12390478

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CellTracker™ Orange CMRA (Chloromethyl-tetramethylrhodamine) is a fluorescent dye designed for long-term tracking of living cells.[1][2] Its stable, well-retained fluorescence allows for the monitoring of cell movement, location, and proliferation over several generations.[2][3] This dye freely passes through the cell membrane of live cells. Once inside, it undergoes a glutathione S-transferase-mediated reaction, converting it into a cell-impermeant fluorescent adduct that is retained in the cytoplasm.[3][4] The fluorescence is then passed on to daughter cells upon cell division.[4] CellTracker™ Orange CMRA is particularly well-suited for flow cytometry applications due to its bright orange fluorescence, which can be excited by the 532 nm laser and detected in the orange/red channel.[5]

Key Features and Applications

Key Features:

- **Long-term Signal Retention:** The fluorescent signal is retained for at least 72 hours, enabling the tracking of cells through multiple (typically three to six) generations.[2][3]
- **Low Cytotoxicity:** When used at optimal concentrations, the dye does not adversely affect cell viability or proliferation.[1][2]

- **Stable and Bright Fluorescence:** Provides a strong and stable fluorescent signal at physiological pH.[4]
- **Fixable:** The dye-protein adducts can be fixed with aldehyde-based fixatives, allowing for sample preservation and multiplexing with other intracellular staining protocols.
- **Multiplexing Capability:** The spectral properties of CellTracker™ Orange CMRA allow for its use in combination with other fluorochromes, such as those excited by the 405 nm (violet) or 488 nm (blue) lasers.

Applications in Flow Cytometry:

- **Cell Proliferation Assays:** By measuring the dilution of the dye with each cell division, researchers can quantify the proliferative response of a cell population to various stimuli.
- **Cell Tracking and Migration Studies:** Labeled cells can be identified and quantified within a mixed population to study cell migration, chemotaxis, and invasion.[2]
- **In Vivo Cell Tracking:** Labeled cells can be injected into animal models and tracked over time to study their fate and distribution.

Comparative Analysis of Cell Tracking Dyes

For researchers selecting a dye for cell proliferation or tracking studies, several options are available. The choice of dye depends on the specific experimental requirements, including the desired tracking duration, the instrumentation available, and the need for multiplexing with other fluorescent markers. The following table provides a comparison of CellTracker™ Orange CMRA with other commonly used cell tracking dyes.

Feature	CellTracker™ Orange CMRA	CFSE (Carboxyfluorescein succinimidyl ester)	CellTrace™ Violet
Excitation (Max)	~548 nm[6]	~492 nm	~405 nm
Emission (Max)	~576 nm[6]	~517 nm	~455 nm
Laser Line	Yellow-Green (561 nm) or Blue (488 nm, with broader emission filter)	Blue (488 nm)	Violet (405 nm)
Mechanism	Thiol-reactive; reacts with intracellular glutathione.[4]	Amine-reactive; covalently binds to intracellular proteins.	Amine-reactive; covalently binds to intracellular proteins. [7]
Generations Tracked	3-6 generations[2]	Up to 10 generations	Up to 10 generations
Signal Retention	>72 hours[2]	Long-term, but can show initial fluorescence decrease.[7]	Excellent, with minimal cell-to-cell transfer.[7]
Cytotoxicity	Low at optimal concentrations.[1][2]	Can be toxic at higher concentrations.[8]	Generally lower toxicity than CFSE.[8]
Fixable	Yes	Yes	Yes
Key Advantage	Bright orange fluorescence, suitable for multiplexing with green and blue fluorochromes.	Well-established dye for proliferation studies with extensive literature.	Excitation by violet laser frees up the blue laser for other markers (e.g., FITC, GFP).[7]
Considerations	Requires intracellular esterase activity for fluorescence.[1]	Can exhibit significant spectral overlap with FITC and GFP.[7]	Requires a flow cytometer with a violet laser.

Experimental Protocols

Protocol 1: General Staining of Suspension or Adherent Cells

This protocol provides a general procedure for labeling cells with CellTracker™ Orange CMRA Dye. Optimization of dye concentration and incubation time may be required for different cell types.

Materials:

- CellTracker™ Orange CMRA Dye
- Anhydrous DMSO
- Serum-free medium or PBS
- Complete culture medium
- Suspension or adherent cells in culture

Procedure:

- Prepare a 10 mM Stock Solution: Allow the vial of CellTracker™ Orange CMRA Dye to warm to room temperature. Add the appropriate volume of anhydrous DMSO to create a 10 mM stock solution. Mix well by vortexing.
- Prepare a 5 μ M Working Solution: Dilute the 10 mM stock solution in serum-free medium or PBS to a final working concentration of 5 μ M. For initial experiments, a range of 0.5 to 25 μ M can be tested to determine the optimal concentration.^[4] For long-term studies, a higher concentration (5-25 μ M) may be necessary, while for shorter experiments, a lower concentration (0.5-5 μ M) is often sufficient.^[1]
- Cell Preparation:
 - Suspension Cells: Centrifuge the cells at 1000 x g for 10 minutes and resuspend the cell pellet in the pre-warmed working solution.^[6]

- Adherent Cells: Remove the culture medium and gently add the pre-warmed working solution to the culture vessel.
- Incubation: Incubate the cells for 30 minutes at 37°C in a humidified CO2 incubator.[6]
- Wash:
 - Suspension Cells: Centrifuge the cells at 1000 x g for 10 minutes, remove the supernatant, and wash the cells with pre-warmed PBS.[6]
 - Adherent Cells: Remove the working solution and wash the cells with pre-warmed PBS.
- Final Resuspension: Resuspend the cells in complete culture medium.
- Analysis: The cells are now ready for downstream applications, including flow cytometry analysis. Measure fluorescence with an excitation of approximately 548 nm and emission of approximately 576 nm.[6]

Protocol 2: Cell Proliferation Assay using Flow Cytometry

This protocol details the use of CellTracker™ Orange CMRA to monitor cell proliferation by flow cytometry.

Materials:

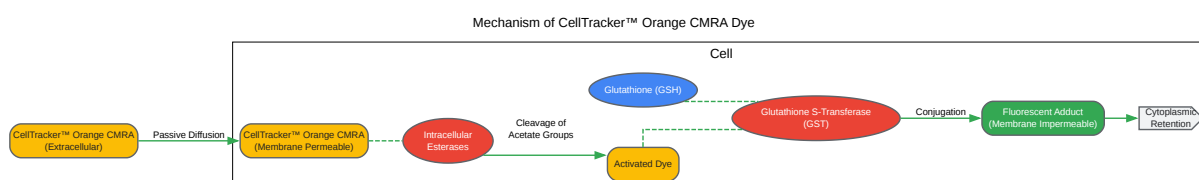
- Cells stained with CellTracker™ Orange CMRA (as per Protocol 1)
- Appropriate cell culture medium and supplements
- Stimulating agent (e.g., mitogen, antigen)
- Flow cytometer with appropriate lasers and filters
- Flow cytometry analysis software

Procedure:

- Cell Staining: Stain the cells with the optimal concentration of CellTracker™ Orange CMRA as determined in Protocol 1.
- Cell Culture: Plate the stained cells in a culture vessel at the desired density. Include both stimulated and unstimulated control samples.
- Stimulation: Add the stimulating agent to the appropriate wells.
- Incubation: Incubate the cells for the desired period to allow for cell division (e.g., 3-5 days).
- Harvesting: Harvest the cells at different time points. For adherent cells, use a gentle detachment method.
- Flow Cytometry Acquisition:
 - Set up the flow cytometer with the appropriate laser (e.g., 561 nm) and emission filter (e.g., 585/42 nm bandpass).
 - Use unstained cells to set the negative population and adjust the voltage for the CellTracker™ Orange CMRA channel.
 - Acquire data for each sample, collecting a sufficient number of events (e.g., 10,000-50,000 live, single cells).
- Data Analysis:
 - Gate on the live, single-cell population using forward scatter (FSC) and side scatter (SSC) parameters.
 - Create a histogram of the CellTracker™ Orange CMRA fluorescence for the gated population.
 - The undivided parent population will show the highest fluorescence intensity. Each subsequent peak of decreasing fluorescence intensity represents a successive generation of divided cells.
 - Use the proliferation analysis tools in your flow cytometry software to quantify the percentage of divided cells, the division index, and the number of cells in each generation.

Mandatory Visualizations

Mechanism of Action of CellTracker™ Orange CMRA Dye

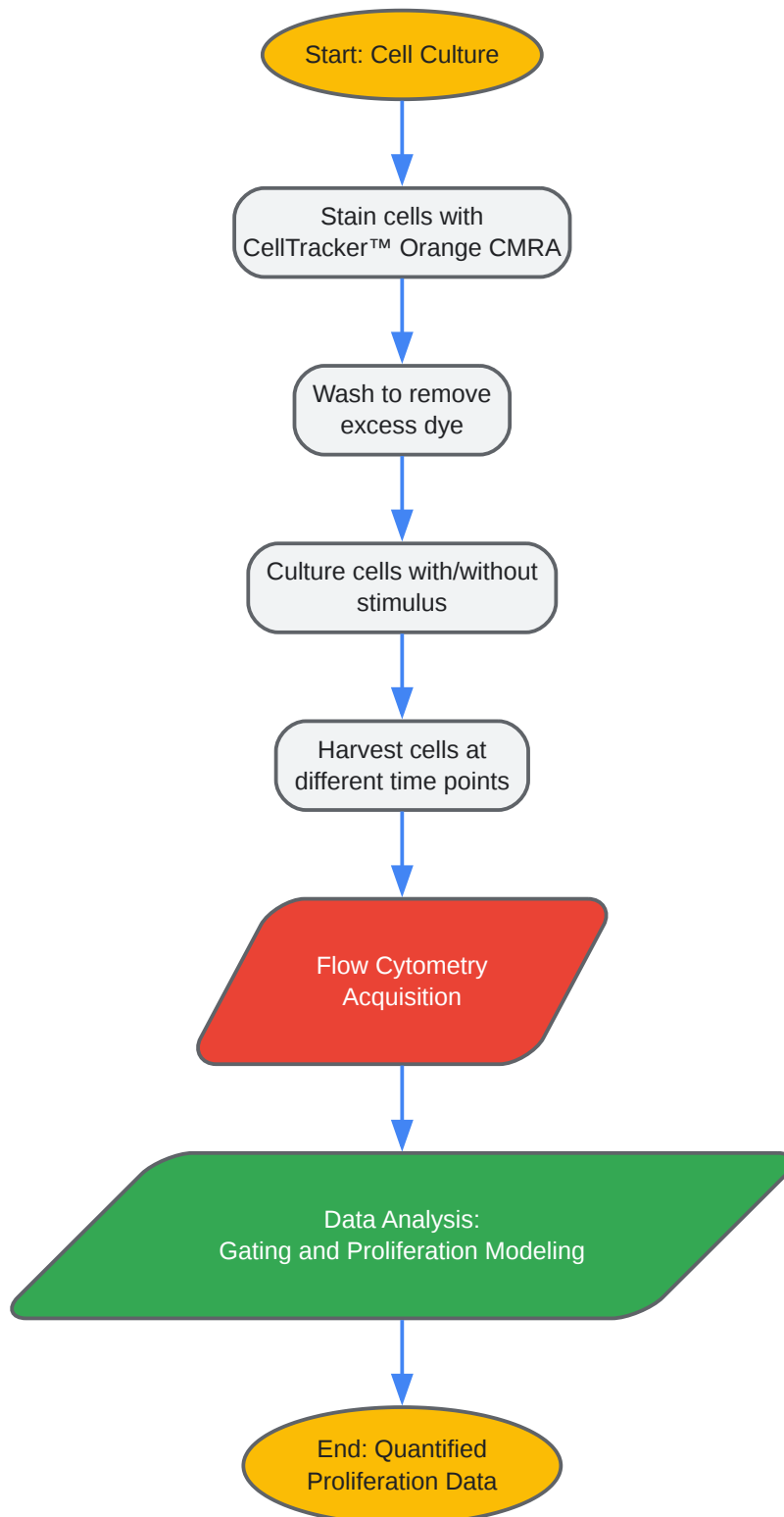


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Caption: Mechanism of CellTracker™ Orange CMRA Dye activation and retention within a live cell.

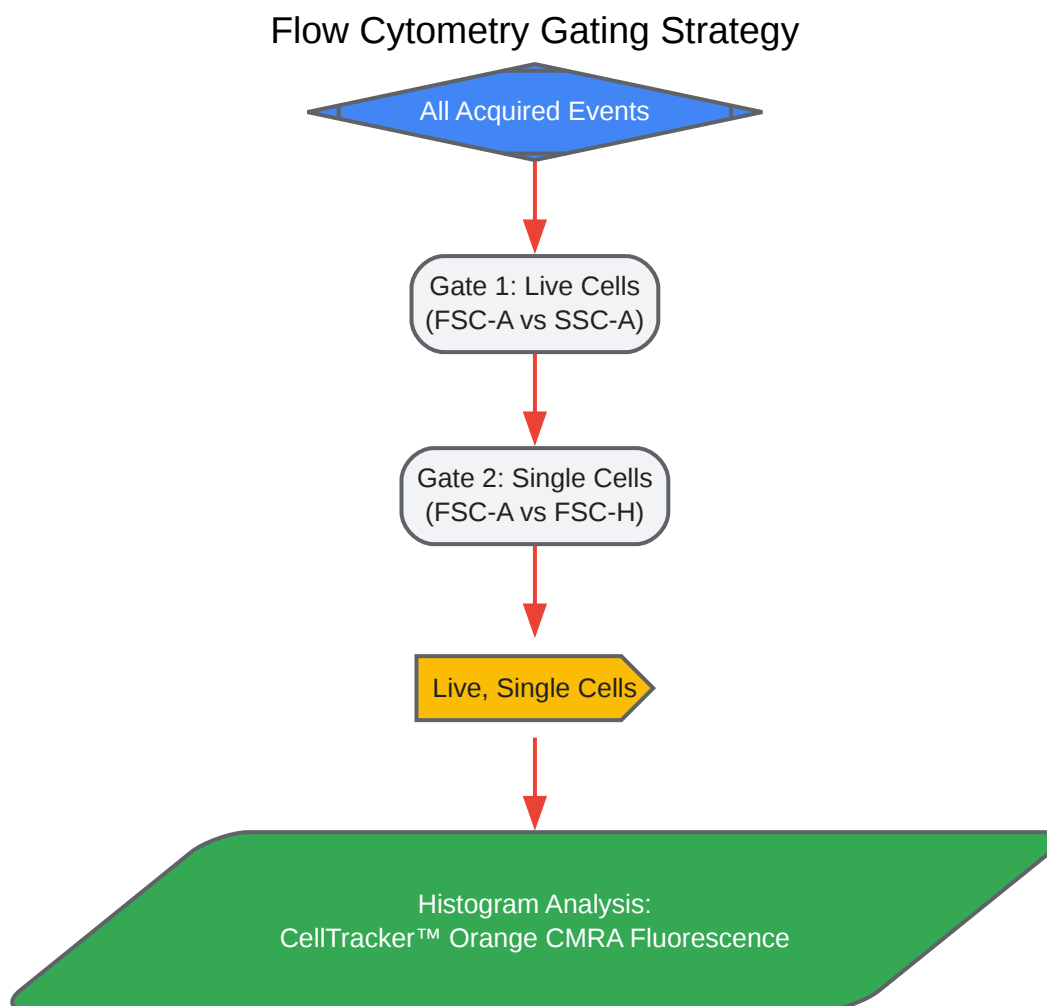
Experimental Workflow for a Cell Proliferation Assay

Cell Proliferation Assay Workflow

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Caption: A typical workflow for a cell proliferation assay using CellTracker™ Orange CMRA Dye.

Gating Strategy for Flow Cytometry Data Analysis



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Caption: A sequential gating strategy for analyzing CellTracker™ Orange CMRA stained cells.

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References

- 1. ulab360.com [ulab360.com]
- 2. Invitrogen CellTracker Fluorescent Probes 5 mg | Buy Online | Invitrogen™ | Fisher Scientific [fishersci.com]
- 3. catalog.takara-bio.co.jp [catalog.takara-bio.co.jp]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. FluoroFinder [app.fluorofinder.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. A Guide to Studying Cell Proliferation by Generational Tracing | Thermo Fisher Scientific - US [thermofisher.com]
- 8. researchgate.net [researchgate.net]
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